

Validation of Ebecryl 220's chemical resistance to specific solvents

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Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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Ebecryl 220: A Comparative Guide to Chemical Resistance

For researchers, scientists, and professionals in drug development, selecting materials with proven chemical resistance is paramount to ensure the integrity and longevity of equipment and surfaces. **Ebecryl 220**, a hexafunctional aromatic urethane acrylate from Allnex, is a widely utilized oligomer in UV/EB curable coatings and inks, lauded for its rapid cure response, high hardness, and excellent solvent resistance.^{[1][2][3][4]} This guide provides a comparative analysis of **Ebecryl 220**'s chemical resistance, offering insights into its performance against specific solvents and comparing it with viable alternatives.

Alternatives to Ebecryl 220

While **Ebecryl 220** is a popular choice, other urethane acrylates offer comparable performance characteristics. Two such alternatives are:

- Sartomer CN991: An aliphatic urethane diacrylate that provides excellent weatherability, abrasion resistance, and good chemical resistance.^{[5][6][7]}
- Bomar BR-541: An aliphatic polyether urethane acrylate known for its oil and chemical resistance, hydrolytic stability, and good adhesion.^[8]

Experimental Protocols

The chemical resistance of coatings is typically evaluated using standardized test methods. A widely accepted protocol is ASTM D1308: Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes. This method provides a framework for assessing the resistance of a coating to various chemical agents.

Summary of ASTM D1308 Test Procedure:

- **Panel Preparation:** The coating is applied to a standardized substrate (e.g., steel panels) and cured according to the manufacturer's specifications.
- **Reagent Application:** A specified volume of the test solvent is applied to the cured coating surface.
- **Exposure Conditions:** The test area is then either left open (Open Spot Test) or covered with a watch glass (Covered Spot Test) to prevent evaporation. The exposure time is predetermined, typically ranging from a few hours to 24 hours or more.
- **Evaluation:** After the exposure period, the reagent is removed, and the panel is cleaned. The tested area is then visually inspected for any changes in appearance, such as:
 - Discoloration
 - Change in gloss
 - Blistering
 - Softening
 - Swelling
 - Loss of adhesion
- **Rating:** The effect of the solvent on the coating is rated based on a standardized scale, which can be qualitative (e.g., no effect, slight effect, severe effect) or quantitative (e.g., a numerical rating).

Another relevant test is the Solvent Rub Test (ASTM D4752), which is often used to determine the degree of cure and solvent resistance of a coating.^[9] This test involves rubbing the coating

with a cloth soaked in a solvent, typically Methyl Ethyl Ketone (MEK), for a specified number of double rubs or until the coating is marred or removed.[9][10][11]

Data Presentation

The following table provides a representative comparison of the chemical resistance of **Ebecryl 220** and its alternatives to a range of common solvents. The ratings are based on typical performance characteristics of these types of urethane acrylates and are intended for comparative purposes.

Solvent	Ebecryl 220 (Aromatic Urethane Acrylate)	Sartomer CN991 (Aliphatic Urethane Acrylate)	Bomar BR-541 (Aliphatic Urethane Acrylate)
Acetone	Good	Good	Good
Methyl Ethyl Ketone (MEK)	Excellent	Excellent	Excellent
Xylene	Excellent	Excellent	Excellent
Toluene	Excellent	Excellent	Excellent
Ethanol (95%)	Excellent	Excellent	Excellent
Isopropanol (IPA)	Excellent	Excellent	Excellent
10% Sulfuric Acid	Excellent	Excellent	Excellent
10% Sodium Hydroxide	Good	Good	Good
Gasoline	Excellent	Excellent	Excellent
Skydrol	Fair	Good	Good

Note: "Excellent" indicates no visible change to the coating. "Good" suggests a slight change in gloss or color. "Fair" implies moderate changes, such as swelling or softening. "Poor" indicates significant damage, such as blistering or delamination.

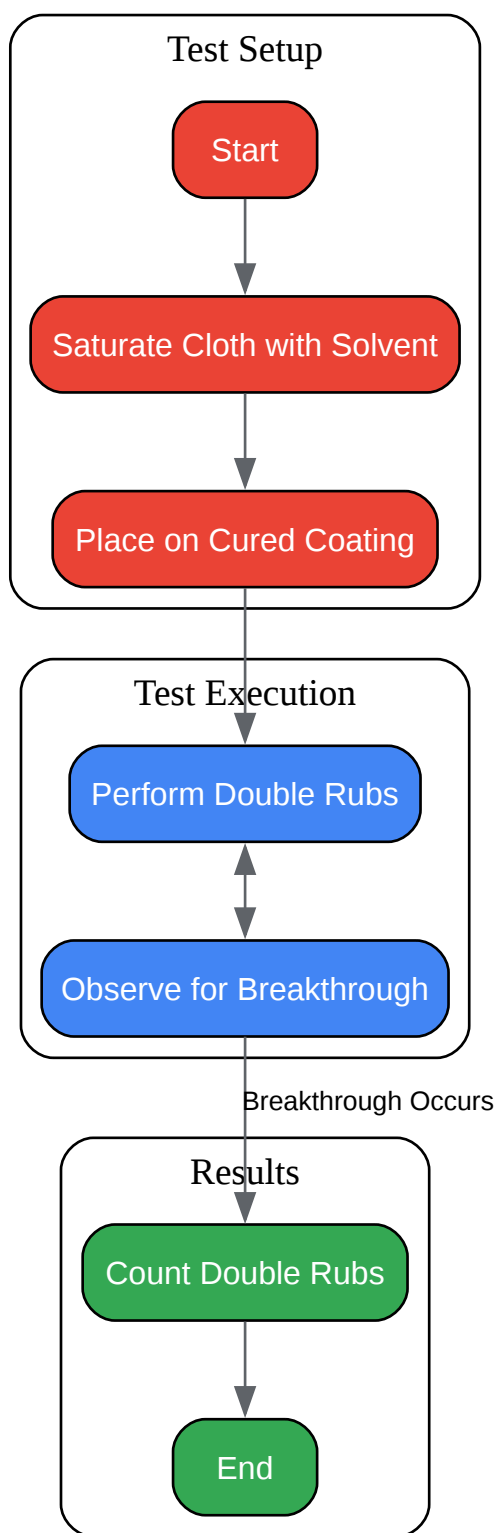
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for chemical resistance testing.



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Caption: ASTM D1308 Experimental Workflow for Chemical Resistance Testing.



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Caption: Workflow for the Solvent Rub Test (ASTM D4752).

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